

# Application Note: High-Sensitivity Luminometric Determination of CTP Sodium Salt

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## Compound of Interest

Compound Name: CTP xsodium

Cat. No.: B15217149

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## Introduction

Cytidine 5'-triphosphate (CTP) is a crucial pyrimidine nucleoside triphosphate involved in numerous cellular processes. It serves as a fundamental building block for the synthesis of RNA and is essential for the biosynthesis of various phospholipids, such as phosphatidylcholine and phosphatidylethanolamine, which are critical components of cellular membranes. CTP also plays a significant role in the glycosylation of proteins and lipids. Given its central role in cellular metabolism and signaling, the ability to accurately quantify CTP levels is vital for research in cell biology, oncology, and drug development.

This application note details a highly sensitive and specific luminometric assay for the determination of CTP in biological samples. The method is based on the enzymatic conversion of CTP to ATP, which is then quantified using the well-established firefly luciferase-luciferin bioluminescent reaction. This assay offers a non-radioactive, rapid, and reproducible alternative to traditional methods like HPLC.

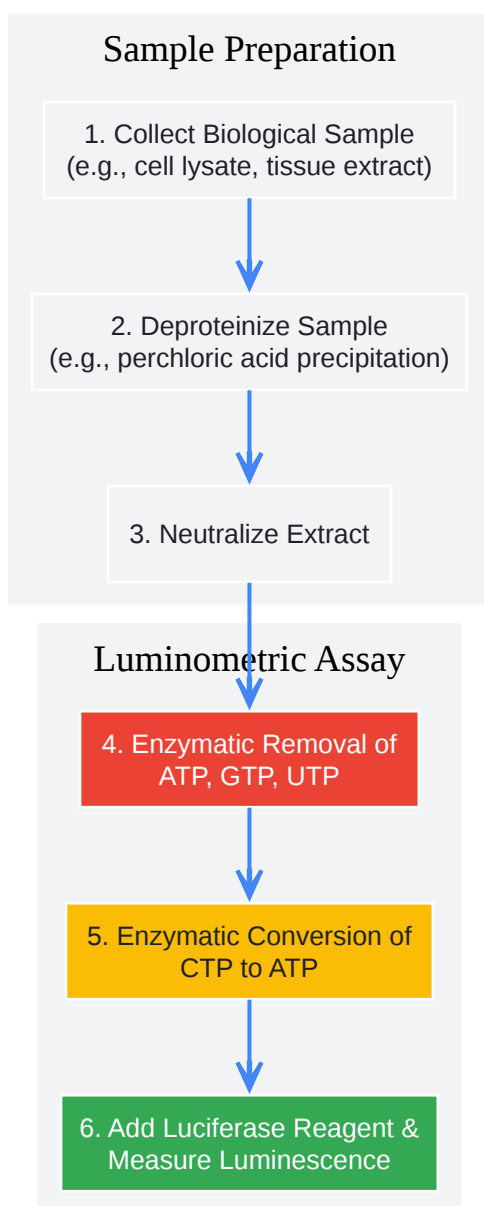
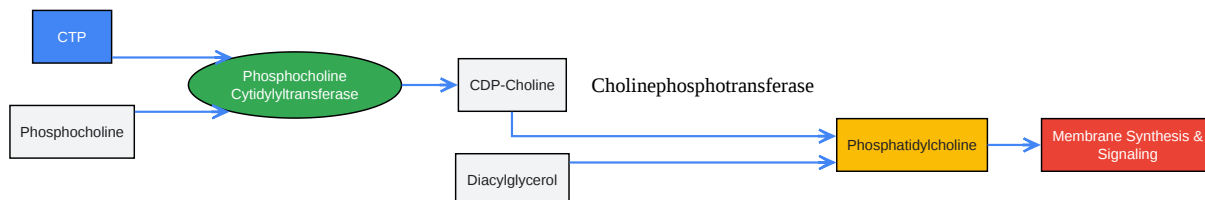
## Principle of the Assay

The luminometric CTP assay is a multi-step enzymatic process. First, endogenous ATP, GTP, and UTP are removed from the sample to eliminate interference. Subsequently, CTP is converted to CDP, which is then converted to CTP. In a separate reaction, CTP is converted to ATP. The newly formed ATP is then measured using firefly luciferase, which catalyzes the

oxidation of luciferin in the presence of ATP, generating a light signal that is directly proportional to the initial CTP concentration.[1]

## Signaling Pathway Context

CTP is integral to several metabolic and signaling pathways. A key pathway is the synthesis of phospholipids, which are essential for cell membrane integrity and signaling.



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## References

- 1. A firefly luciferase assay for determination of cytidine 5'-triphosphate in biological samples - PubMed [pubmed.ncbi.nlm.nih.gov]
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